

Application of 1,4-Butanesultam in Agrochemical Development: Application Notes and Protocols

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Compound of Interest

Compound Name: 1,4-Butanesultam

Cat. No.: B1267830

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Introduction

1,4-Butanesultam, a cyclic sulfonamide, serves as a versatile intermediate in the synthesis of novel agrochemicals.^[1] Its stable heterocyclic structure and reactive sites make it an attractive scaffold for the development of new herbicides, fungicides, and insecticides. This document outlines the potential applications of **1,4-Butanesultam** in agrochemical development, providing detailed (representative) experimental protocols and conceptual frameworks for its utilization. While specific commercial end-products derived from **1,4-Butanesultam** are not extensively detailed in public literature, its role as a key building block is acknowledged.^[1] The following sections provide insights into its potential use as a herbicide safener and as a precursor for active ingredients.

Physicochemical Properties of 1,4-Butanesultam

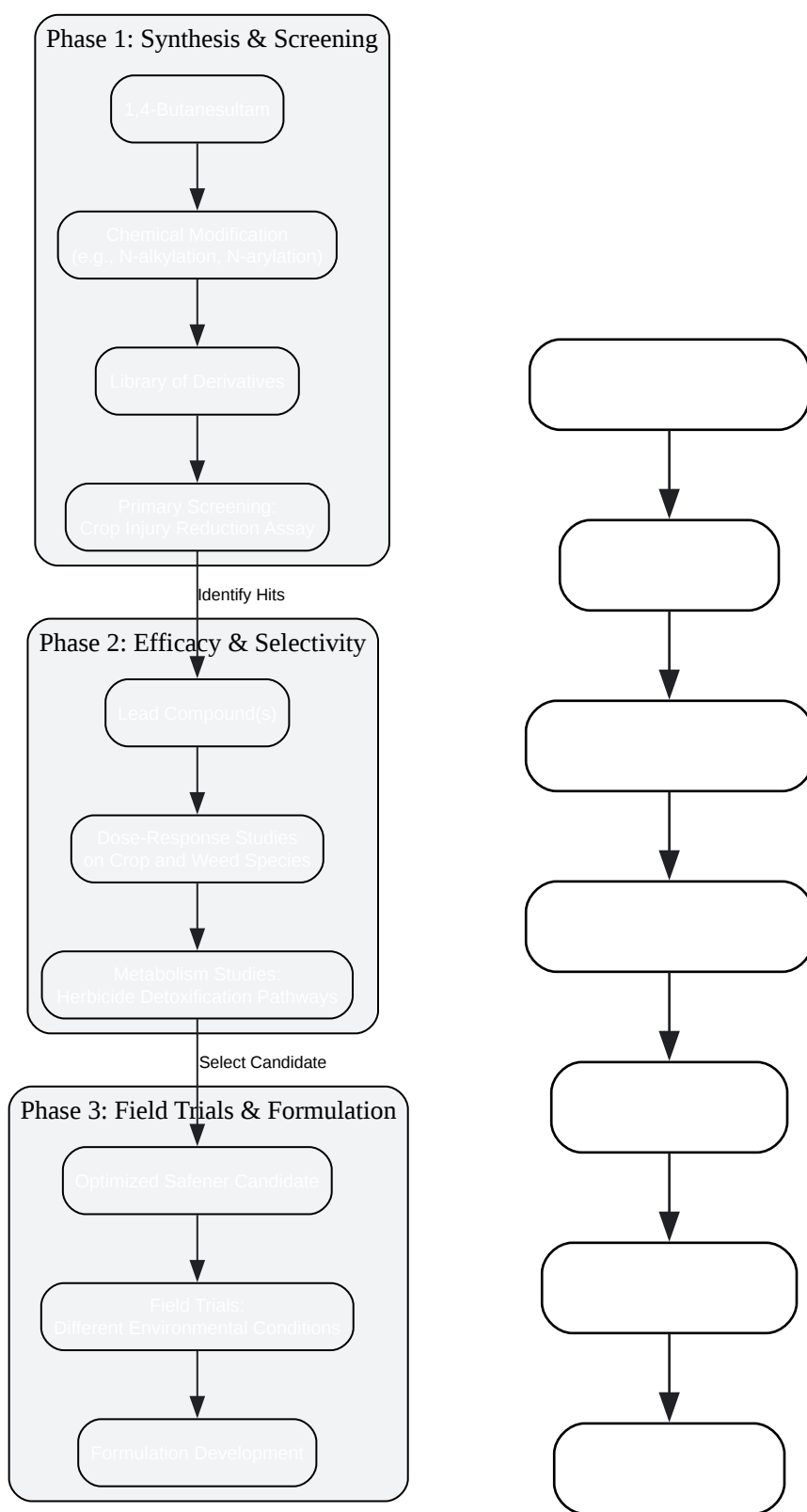
A summary of the key physicochemical properties of **1,4-Butanesultam** is presented in Table 1. These properties are essential for designing synthetic routes and formulating final products.

Property	Value	Reference
Molecular Formula	C ₄ H ₉ NO ₂ S	[2]
Molecular Weight	135.19 g/mol	[2]
Appearance	White to light yellow crystalline powder	Chem-Impex
Melting Point	113-117 °C	Chem-Impex
CAS Number	37441-50-2	[2]

Application as a Herbicide Safener Intermediate

Herbicide safeners are crucial in modern agriculture for enhancing crop tolerance to herbicides without compromising weed control efficacy.[3][4] They often work by stimulating the metabolic pathways in the crop plant that detoxify the herbicide.[5] The structure of **1,4-Butanesultam** provides a foundation for the synthesis of novel safener molecules.

Logical Workflow for Developing 1,4-Butanesultam-Based Herbicide Safeners



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